

# Potential reasons for discrepancies between mouse and human studies of Sarizotan

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## Compound of Interest

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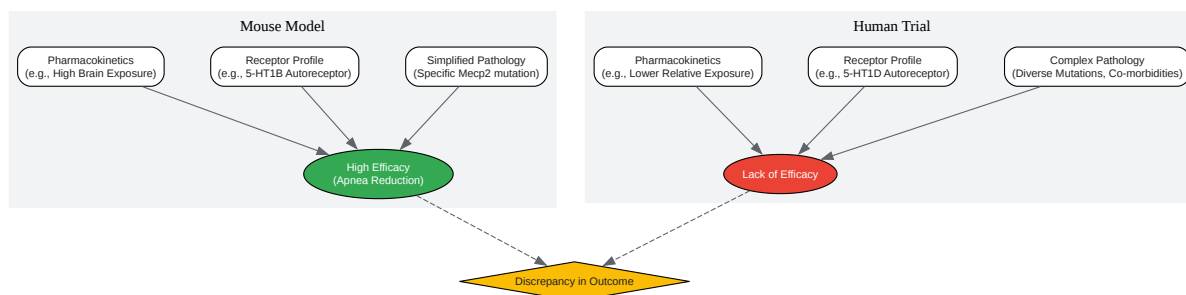
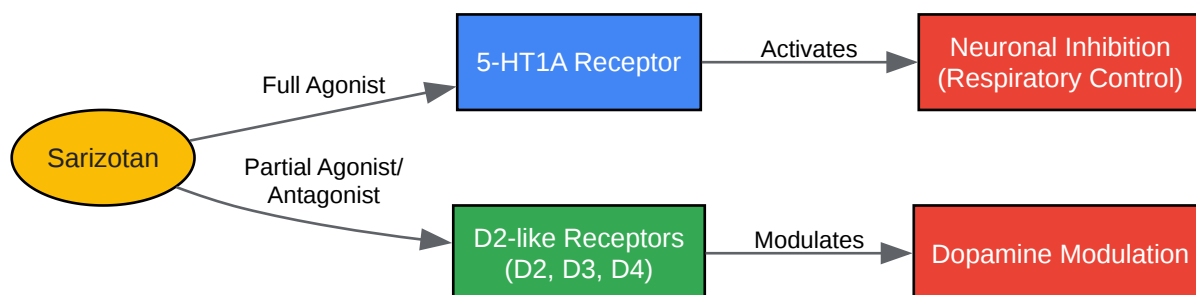
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Sarizotan, particularly in the context of Rett Syndrome. It addresses the notable discrepancies observed between preclinical mouse studies and human clinical trials.

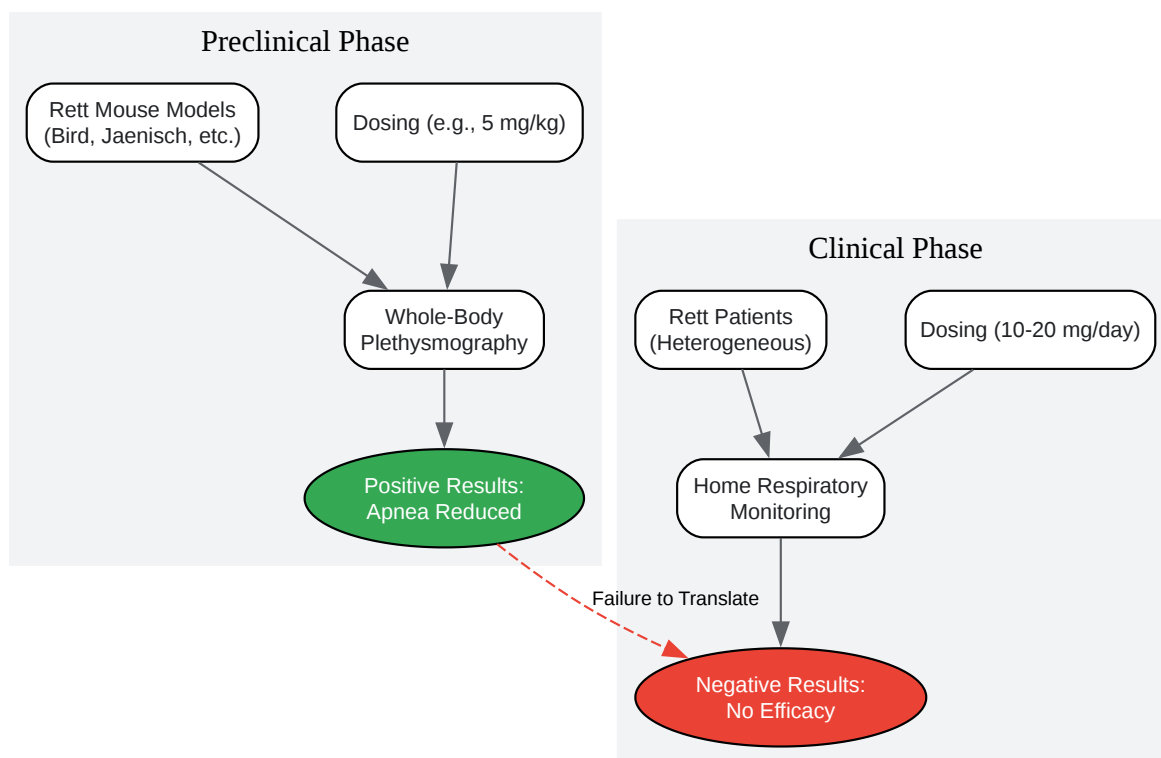
## Frequently Asked Questions (FAQs)

### Q1: What is the established mechanism of action for Sarizotan?

A1: Sarizotan is a selective 5-HT<sub>1A</sub> receptor agonist and a dopamine D<sub>2</sub>-like receptor antagonist.<sup>[1]</sup> It acts as a full agonist at the 5-HT<sub>1A</sub> receptor.<sup>[2][3]</sup> Its activity at dopamine receptors is more complex; it functions as a partial agonist at D<sub>2</sub> receptors, with the specific effect potentially depending on the surrounding dopaminergic environment.<sup>[4]</sup> Sarizotan also demonstrates high affinity for D<sub>3</sub> and D<sub>4</sub> dopamine receptors.<sup>[4]</sup>

Sarizotan's Dual Receptor Action





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